

Application Notes: Measuring the In Vitro Anti-inflammatory Effects of Ergosterol Peroxide

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Compound of Interest

Compound Name: Ergosterol Peroxide

Cat. No.: B198811

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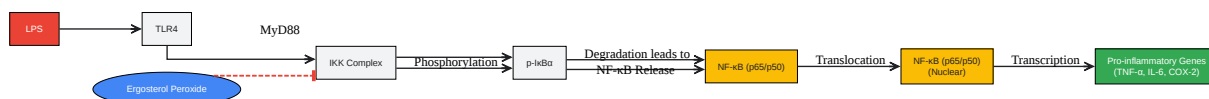
Introduction

Ergosterol peroxide (5 α ,8 α -epidioxy-22E-ergosta-6,22-dien-3 β -ol) is a naturally occurring steroid derivative found in a variety of fungi, lichens, and sponges.[1][2] It has garnered significant interest in the scientific community for its diverse biological activities, including anti-tumor, immunosuppressive, and potent anti-inflammatory properties.[3][4][5] These application notes provide a comprehensive overview and detailed protocols for researchers, scientists, and drug development professionals to investigate and quantify the anti-inflammatory effects of **ergosterol peroxide** in vitro. The primary mechanism involves the suppression of key inflammatory signaling pathways, leading to reduced production of pro-inflammatory mediators.

Mechanism of Action: Key Signaling Pathways

Ergosterol peroxide exerts its anti-inflammatory effects by modulating several critical intracellular signaling pathways that are activated by inflammatory stimuli such as lipopolysaccharide (LPS). The primary pathways affected are NF- κ B, Mitogen-Activated Protein Kinase (MAPK), and JAK/STAT.

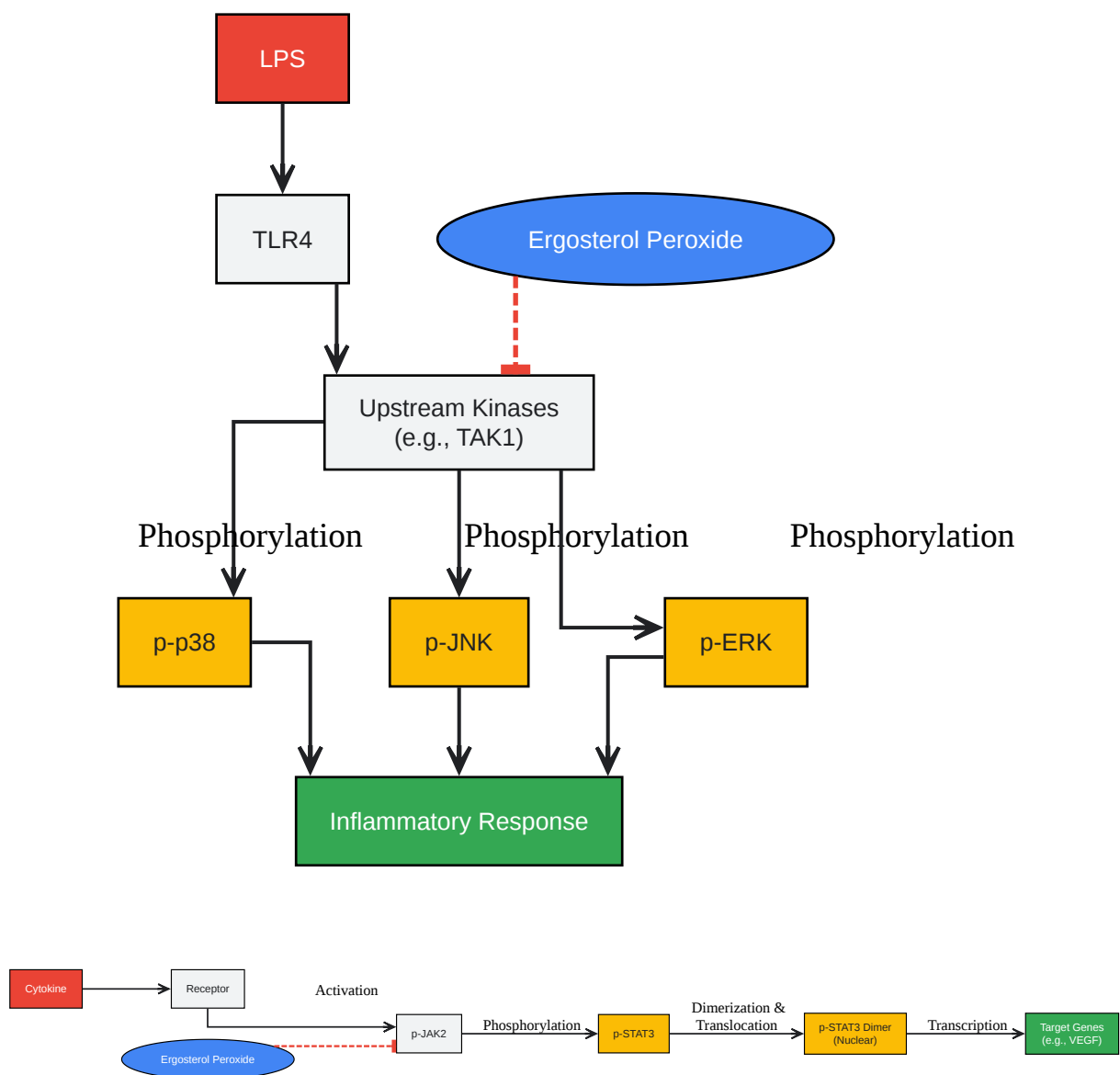
- **NF- κ B Signaling Pathway:** The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In response to LPS, the p65 subunit of NF- κ B is activated and translocates to the nucleus to initiate the transcription of pro-inflammatory genes. **Ergosterol peroxide** has been shown to suppress the LPS-induced DNA binding activity of NF- κ B p65.[1][6] This is achieved by inhibiting the phosphorylation and degradation of its inhibitor, I κ B α , thus preventing p65's nuclear translocation and transcriptional activity.[7]

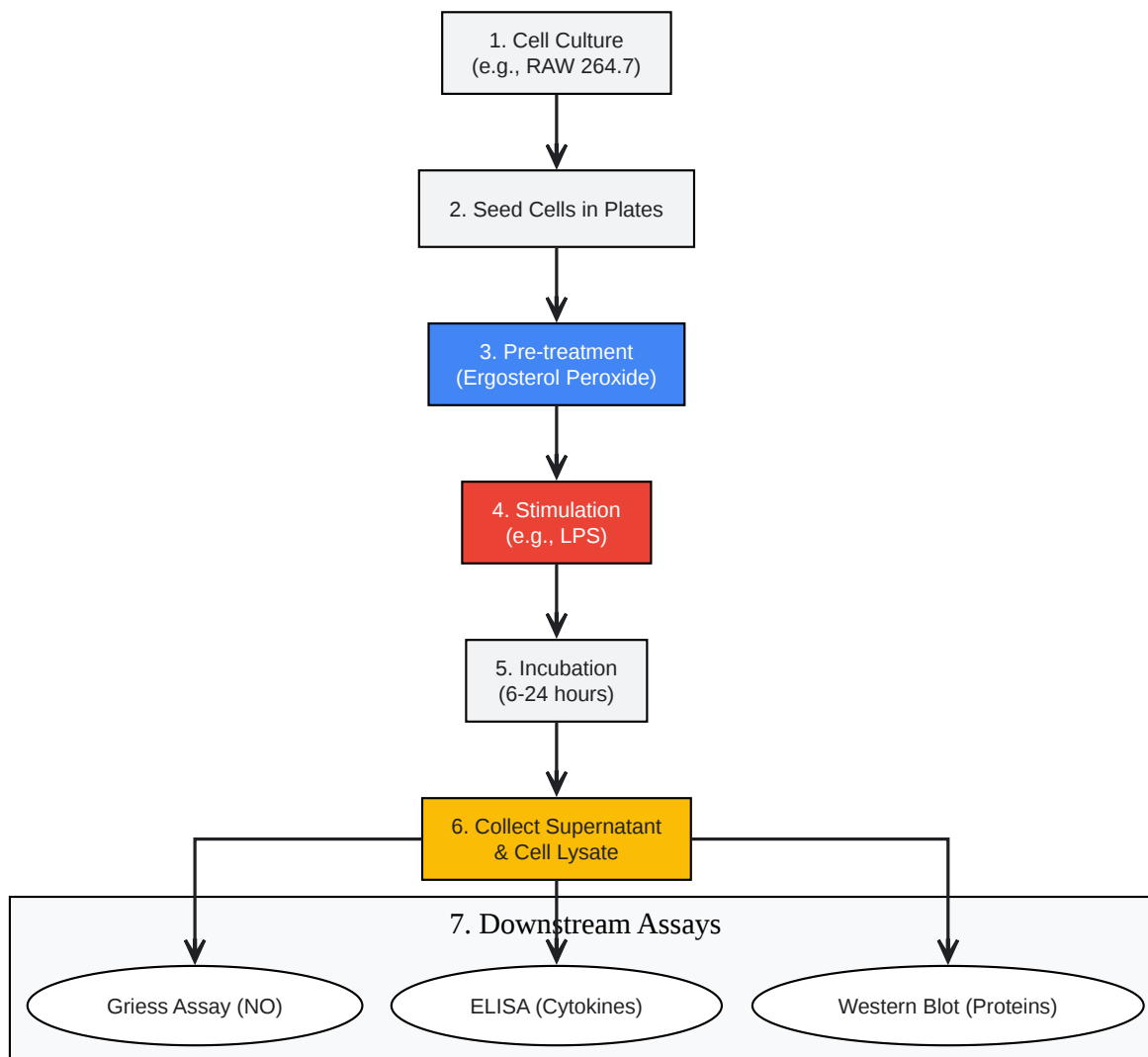


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Fig. 1: **Ergosterol Peroxide** inhibits the NF-κB pathway.

- **MAPK Signaling Pathway:** The MAPK family, including p38, JNK, and ERK, plays a crucial role in transducing extracellular signals to cellular responses like inflammation. Upon LPS stimulation, these kinases are phosphorylated and activated. **Ergosterol peroxide** effectively suppresses the phosphorylation of p38, JNK, and ERK in a dose-dependent manner, thereby blocking downstream inflammatory processes.[1][6]





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